

# 1-Benzyl-2-pyrrolidinone molecular weight and formula

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## Compound of Interest

Compound Name: 1-Benzyl-2-pyrrolidinone

Cat. No.: B1346716

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## An In-depth Technical Guide to 1-Benzyl-2-pyrrolidinone

This guide provides a detailed overview of the physicochemical properties of **1-Benzyl-2-pyrrolidinone**, a compound utilized in pharmaceutical and organic synthesis. The information is tailored for researchers, scientists, and professionals in drug development, presenting key data in a structured format.

## Core Physicochemical Data

**1-Benzyl-2-pyrrolidinone**, also known as N-benzylpyrrolidin-2-one, is a five-membered lactam ring bearing a benzyl substituent at the nitrogen atom. Its fundamental properties are summarized below.

| Property          | Value                              | Citations          |
|-------------------|------------------------------------|--------------------|
| Molecular Formula | C <sub>11</sub> H <sub>13</sub> NO | [1][2][3][4][5]    |
| Molecular Weight  | 175.23 g/mol                       | [1][2][3][4]       |
| Monoisotopic Mass | 175.099714038 g/mol                | [6]                |
| CAS Number        | 5291-77-0                          | [1][3][4][5][6][7] |
| Appearance        | Clear colorless to yellow liquid   | [5][6]             |
| Density           | 1.095 g/mL at 25 °C                | [2][3][7]          |
| Refractive Index  | n <sub>20/D</sub> 1.552            | [2][3][7]          |
| Solubility        | Slightly soluble in water          | [2][7]             |

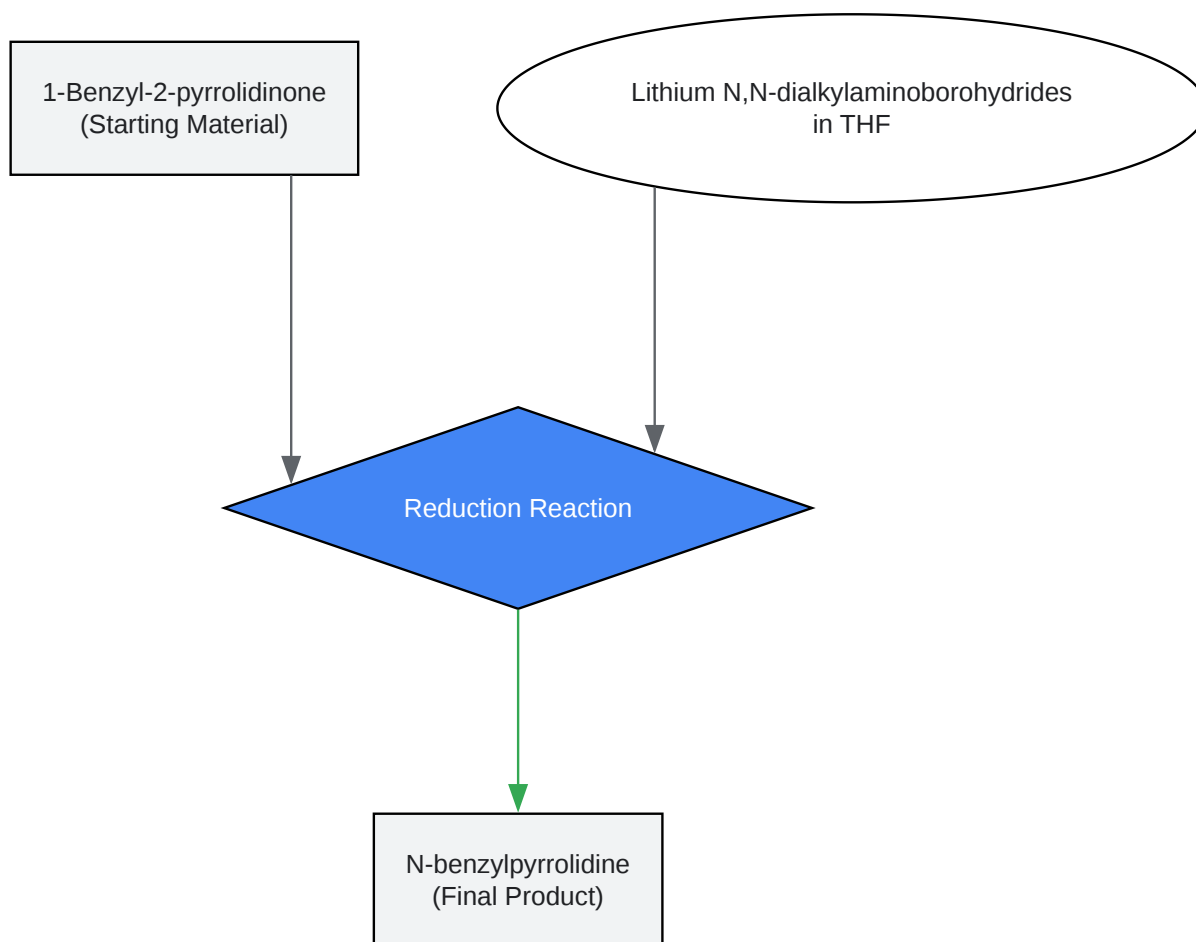
## Synthetic Utility and Experimental Workflow

**1-Benzyl-2-pyrrolidinone** serves as a versatile intermediate in organic synthesis.[6] A notable application is its use in the synthesis of N-benzylpyrrolidine through a reduction reaction. This process is a key step in the elaboration of more complex molecular architectures for pharmaceutical applications.[7][8]

### Experimental Protocol: Reduction of 1-Benzyl-2-pyrrolidinone

A common experimental procedure for the reduction of **1-Benzyl-2-pyrrolidinone** involves the use of a reducing agent such as lithium N,N-dialkylaminoborohydrides in an appropriate solvent like tetrahydrofuran (THF).[7][8] The reaction proceeds by the nucleophilic attack of the hydride on the carbonyl carbon of the lactam, followed by workup to yield the corresponding amine, N-benzylpyrrolidine.

The logical workflow for this chemical transformation can be visualized as follows:



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Caption: Workflow for the reduction of **1-Benzyl-2-pyrrolidinone**.

While **1-Benzyl-2-pyrrolidinone** is a valuable building block in the synthesis of various drugs, including antipsychotics and analgesics, detailed information on its direct involvement in specific biological signaling pathways is not extensively documented in the public domain.[6] Its primary role, as highlighted in the available literature, is that of a precursor and solvent in the broader context of chemical and pharmaceutical research.[6][7]

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